Biological Activity Profile of cis-3,4-Dihydroxy-beta-ionone: A Technical Guide

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Compound of Interest

Compound Name:	*cis-3,4-Dihydroxy-beta-ionone*
CAS No.:	*875666-39-0*
Cat. No.:	*B1160357*

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Executive Summary

cis-3,4-Dihydroxy-beta-ionone (CAS: 875666-39-0) is a C13 nor-sesquiterpenoid and a highly oxidized metabolite of β-ionone.[1] Found in medicinal plants such as Gynura nepalensis and in the vegetative tissues of Malus domestica (apple), this compound represents a critical junction in the apocarotenoid metabolic pathway. While its parent compound, β-ionone, is widely recognized for potent anticancer and antimicrobial properties, the cis-3,4-dihydroxy derivative serves a distinct physiological role as a hydrophilic precursor to volatile signaling molecules and flavor compounds (e.g., TDN). This guide analyzes its chemical identity, biosynthetic origin, biological implications in plant defense and cytotoxicity, and protocols for its isolation and characterization.

Part 1: Chemical Identity & Biosynthetic Origin

Structural Characteristics

The molecule retains the megastigmane carbon skeleton of β-ionone but features di-hydroxylation at the C3 and C4 positions of the cyclohexene ring. The cis stereochemistry

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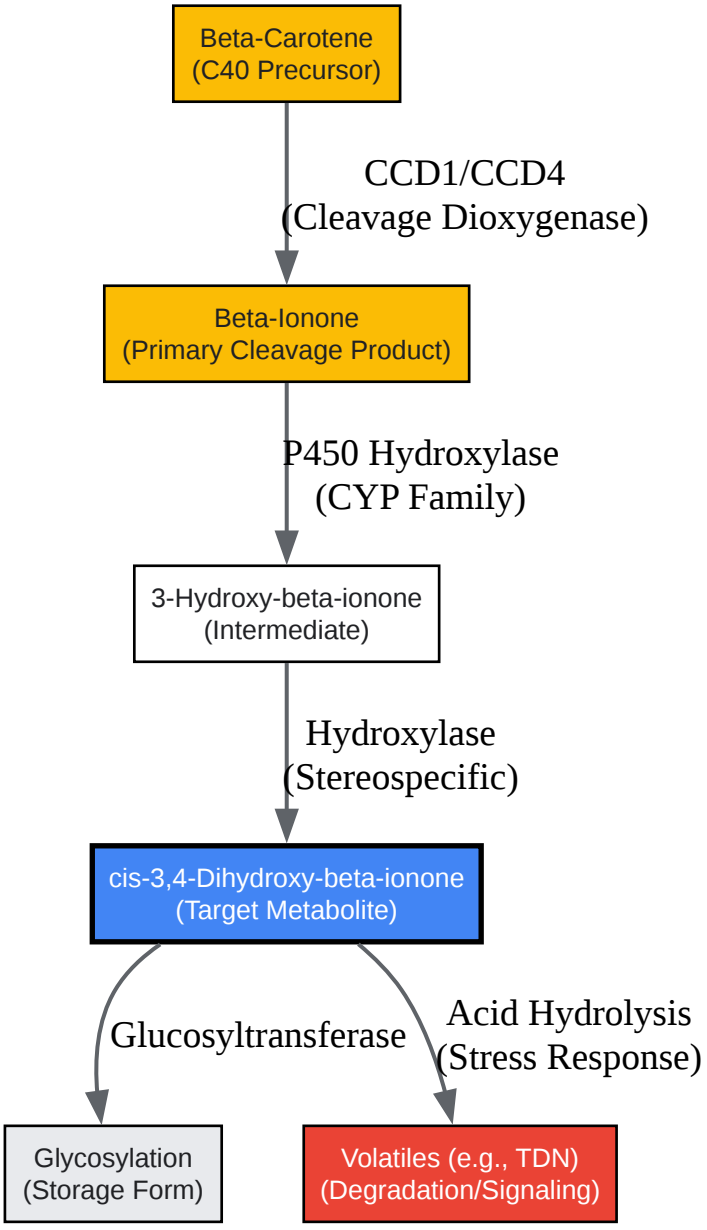
refers to the relative orientation of these hydroxyl groups, significantly altering its polarity and solubility compared to the lipophilic parent ionone.

- IUPAC Name: (3Z)-4-(3,4-dihydroxy-2,6,6-trimethylcyclohex-1-en-1-yl)but-3-en-2-one (Generalized; specific stereochemistry depends on chiral centers).
- Classification: C13 Nor-isoprenoid / Megastigmane.
- Molecular Formula: C13H20O3.
- Solubility: Soluble in alcohols (methanol, ethanol) and DMSO; limited solubility in non-polar solvents (hexane) due to the diol moiety.

Biosynthetic Pathway

The formation of **cis-3,4-dihydroxy-beta-ionone** is a downstream event in carotenoid catabolism. It proceeds via the oxidative cleavage of β-carotene, followed by sequential hydroxylation.

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Figure 1: Biosynthetic pathway of **cis-3,4-dihydroxy-beta-ionone** from carotenoid precursors.

Part 2: Biological Activity Profile[2]

Cytotoxicity and Anticancer Potential

While β-ionone is a well-established antiproliferative agent (inducing G2/M arrest), the cis-3,4-dihydroxy derivative exhibits a modified activity profile due to its increased polarity.

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- Mechanism: Like other ionones, the mechanism likely involves the modulation of Reactive Oxygen Species (ROS) and interference with cell cycle regulatory proteins (e.g., Cyclin B1).
- Comparative Potency: In screenings of Gynura species, megastigmanes often show moderate cytotoxicity against human cancer cell lines (e.g., A549 lung cancer). The di-hydroxylation may reduce passive membrane permeability compared to β-ionone but enhances interaction with cytosolic targets once internalized.

Plant Physiology & Defense (Allelopathy)

In Malus domestica, this compound exists largely as a glycoside. This storage form is a "chemical time bomb" used in plant defense:

- Herbivory/Pathogen Attack: Tissue damage releases glucosidases.
- Hydrolysis: The glycoside is cleaved, releasing **cis-3,4-dihydroxy-beta-ionone**.
- Volatilization: The unstable aglycone degrades into volatile compounds (like 1,1,6-trimethyl-1,2-dihydronaphthalene, TDN) which act as repellents to insects or antimicrobial agents against fungi (e.g., Marssonina coronaria).

Flavor & Fragrance Precursor

In enology (wine science), this molecule is a critical precursor. Its acid-catalyzed degradation during wine aging leads to the formation of TDN (kerosene/petrol note), which is a key aroma marker in aged Riesling wines.

Part 3: Experimental Protocols

Isolation from Plant Matrix (Gynura or Malus)

Objective: Purify **cis-3,4-dihydroxy-beta-ionone** from leaf tissue.

Reagents: Methanol (HPLC grade), Diaion HP-20 or XAD-2 resin, Sephadex LH-20, Silica Gel 60.

Workflow:

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- Extraction: Macerate air-dried leaves (1 kg) in Methanol (5 L) for 48 hours at room temperature. Filter and concentrate under reduced pressure.
- Partition: Suspend crude extract in H2O. Partition sequentially with Petroleum Ether (remove lipids) -> Ethyl Acetate (Target Fraction) -> n-Butanol.
- Column Chromatography (CC):
  - Load Ethyl Acetate fraction onto a Silica Gel column.
  - Elute with a gradient of CHCl3:MeOH (100:0 to 0:100).
  - Collect fractions containing megastigmanes (monitor via TLC, vanillin-H2SO4 stain).
- Purification:
  - Pass active fractions through Sephadex LH-20 (eluent: MeOH) to remove chlorophyll and phenolics.
  - Final purification via RP-HPLC (C18 column, MeOH:H2O gradient).

Bioassay: Cytotoxicity (MTT Assay)

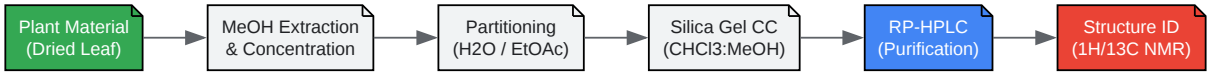
Objective: Determine IC50 of the isolated compound against cancer cell lines (e.g., A549, MCF-7).

- Seeding: Seed cells at

  cells/well in 96-well plates. Incubate for 24h.
- Treatment: Add **cis-3,4-dihydroxy-beta-ionone** (dissolved in DMSO, final <0.1%) at concentrations 0.1, 1, 10, 50, 100 µM.
- Incubation: Incubate for 48h at 37°C, 5% CO2.
- Development: Add MTT reagent (5 mg/mL). Incubate 4h. Dissolve formazan crystals in DMSO.
- Readout: Measure absorbance at 570 nm. Calculate cell viability relative to control.

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Experimental Workflow Visualization



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Figure 2: Isolation and identification workflow for **cis-3,4-dihydroxy-beta-ionone**.

Part 4: Data Summary

Property	Data / Observation	Reference
CAS Number	875666-39-0	[1]
Natural Sources	Gynura nepalensis, Malus domestica (Apple)	[1][2]
Molecular Weight	224.29 g/mol	Calculated
Key Spectral Data	1H NMR: δ 5.8 (vinyl), δ 3.9-4.2 (CH-OH)	[1]
Bioactivity Class	Cytotoxic (moderate), Allelopathic, Aroma Precursor	[2][3]
Metabolic Role	Precursor to TDN (1,1,6-trimethyl-1,2-dihydronaphthalene)	[2]

References

- Isolation from Gynura nepalensis: Title: Chemical constituents from Gynura nepalensis.[2] Source: Zhongguo Zhong Yao Za Zhi (China Journal of Chinese Materia Medica), 2014.[3] Link:

- Isolation from Apple Leaves & Glycosidic Nature: Title: 3,4-Dihydroxy-7,8-dihydro-beta-ionone 3-O-beta-D-glucopyranoside and other glycosidic constituents from apple leaves.[4] [5] Source: Phytochemistry / PubMed. Link:

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- General Beta-Ionone Bioactivity: Title: β-Ionone: Its Occurrence and Biological Function and Metabolic Engineering.[6][7] Source: Plants (Basel), 2021.[6] Link:

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Sources

- 1. Lusianthridin | CAS:87530-30-1 | Miscellaneous | High Purity | Manufacturer BioCrick [biocrick.com]
- 2. Isolation of 5,7-Dihydroxy, 6,8-Dimethyl Flavanone from Syzygium aqueum with Its Antioxidant and Xanthine Oxidase Inhibitor Activities - PMC [pmc.ncbi.nlm.nih.gov]
- 3. 3-(Hydroxyacetyl)indole | CAS:2400-51-3 | Alkaloids | High Purity | Manufacturer BioCrick [biocrick.com]
- 4. 3,4-Dihydroxy-7,8-dihydro-beta-ionone 3-O-beta-D-glucopyranoside and other glycosidic constituents from apple leaves - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. β-Ionone: Its Occurrence and Biological Function and Metabolic Engineering [mdpi.com]
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